

# Application Notes and Protocols: Inactivation of Proteinase K with Pefabloc® SC

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

Proteinase K is a broad-spectrum serine protease widely used in molecular biology to digest proteins and remove contamination from nucleic acid preparations.[1][2] Its robust activity, even in the presence of denaturing agents like SDS and urea, makes it highly effective for applications such as genomic DNA extraction, RNA purification, and tissue digestion.[2][3][4] However, for subsequent enzymatic steps, such as restriction digests or PCR, the complete and irreversible inactivation of Proteinase K is critical to prevent the degradation of enzymes and other protein reagents.[5]

**Pefabloc**® SC, also known as 4-(2-Aminoethyl)benzenesulfonyl fluoride hydrochloride (AEBSF), is a non-toxic, water-soluble, and irreversible inhibitor of serine proteases, including Proteinase K.[6][7] It serves as a superior alternative to traditional, hazardous inhibitors like phenylmethylsulfonyl fluoride (PMSF) and diisopropylfluorophosphate (DFP) due to its lower toxicity and enhanced stability in aqueous solutions.[7][8] These notes provide a detailed protocol for the effective inactivation of Proteinase K using **Pefabloc**® SC.

# **Mechanism of Action**

**Pefabloc**® SC belongs to the sulfonyl fluoride family of inhibitors. The fluoride group of **Pefabloc**® SC reacts with the hydroxyl group of the serine residue located in the active site of

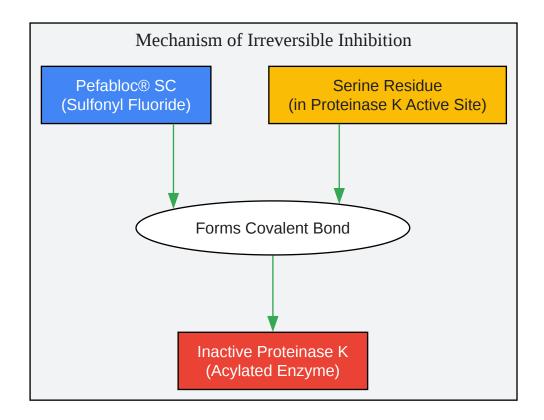




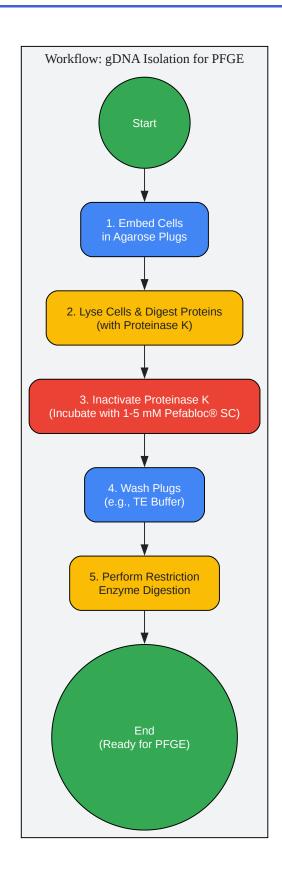


serine proteases like Proteinase K. This reaction forms a stable, covalent sulfonyl-enzyme bond, resulting in the irreversible inactivation of the protease.[8]









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## References

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